

An In-depth Technical Guide to 5-Isothiazolemethanol and Related Compounds

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Compound of Interest

Compound Name: 5-Isothiazolemethanol

CAS No.: 1710-66-3

Cat. No.: B031046

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A Note on Chemical Nomenclature: This guide addresses the inquiry for **5-Isothiazolemethanol**. It is important to note that specific technical data for **5-Isothiazolemethanol** is not readily available in scientific literature, suggesting it is a less common compound. Often, there is confusion with its structural isomer, 5-(hydroxymethyl)thiazole, which is more widely studied. This guide will provide comprehensive information on the isothiazole class of compounds, detail available data on the more common 5-(hydroxymethyl)thiazole, and offer insights into their synthesis and biological significance for researchers, scientists, and drug development professionals.

Isothiazole vs. Thiazole: A Clarification

Isothiazole and thiazole are both five-membered heterocyclic aromatic compounds containing one sulfur and one nitrogen atom. The key difference lies in the relative positions of these heteroatoms. In isothiazole (1,2-thiazole), the sulfur and nitrogen atoms are adjacent^[1]. In thiazole (1,3-thiazole), they are separated by a carbon atom. This structural difference significantly influences their chemical properties and biological activities.

Section I: 5-(hydroxymethyl)thiazole - The Readily Available Isomer

Due to the likely intended interest in the more common isomer, this section details the properties and available data for 5-(hydroxymethyl)thiazole.

Chemical Identity and Properties

Property	Value	Source
CAS Number	38585-74-9	[2] [3] [4]
Molecular Formula	C4H5NOS	[2] [4]
Molecular Weight	115.15 g/mol	[4]
Boiling Point	95-96°C at 0.02 mmHg	[5]
Density	1.32 g/cm ³	[5]
Refractive Index	1.5670 to 1.5710	[3] [6] [5]
Form	Solid or Oil	[4] [6]
Solubility	Chloroform, Methanol	[6] [5]
Synonyms	5-Thiazolemethanol, 5-thiazolylmethanol	[2] [6]

Applications

5-(hydroxymethyl)thiazole serves as a valuable intermediate in organic synthesis. Notably, it is used in the synthesis of the antiviral drug Ritonavir[\[3\]](#).

Section II: The Isothiazole Class - Synthesis, and Biological Significance

While specific data on **5-Isothiazolemethanol** is scarce, the broader class of isothiazole derivatives is well-studied and possesses significant biological activities.

General Synthesis Strategies for the Isothiazole Ring

The construction of the isothiazole ring can be achieved through various synthetic routes. These methods are crucial for creating a library of isothiazole derivatives for drug discovery and material science.

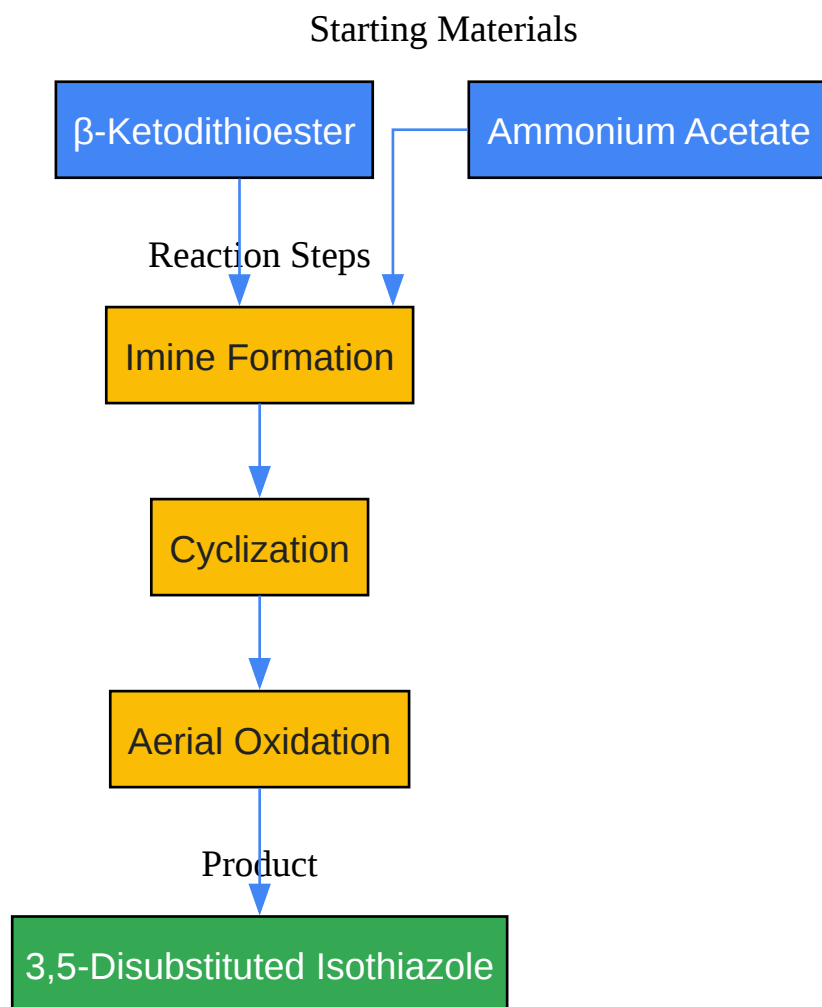
This protocol outlines a metal- and catalyst-free method for the synthesis of 3,5-disubstituted isothiazoles.

Materials:

- β -Ketodithioester or β -ketothioamide
- Ammonium acetate (NH_4OAc)

Procedure:

- Combine the β -ketodithioester/ β -ketothioamide and ammonium acetate in a suitable reaction vessel.
- The reaction proceeds via a sequential imine formation, cyclization, and aerial oxidation cascade.
- This [4+1] annulation process forms the C-N and S-N bonds in a single pot, yielding the 3,5-disubstituted isothiazole[7].



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Caption: General workflow for the synthesis of 3,5-disubstituted isothiazoles.

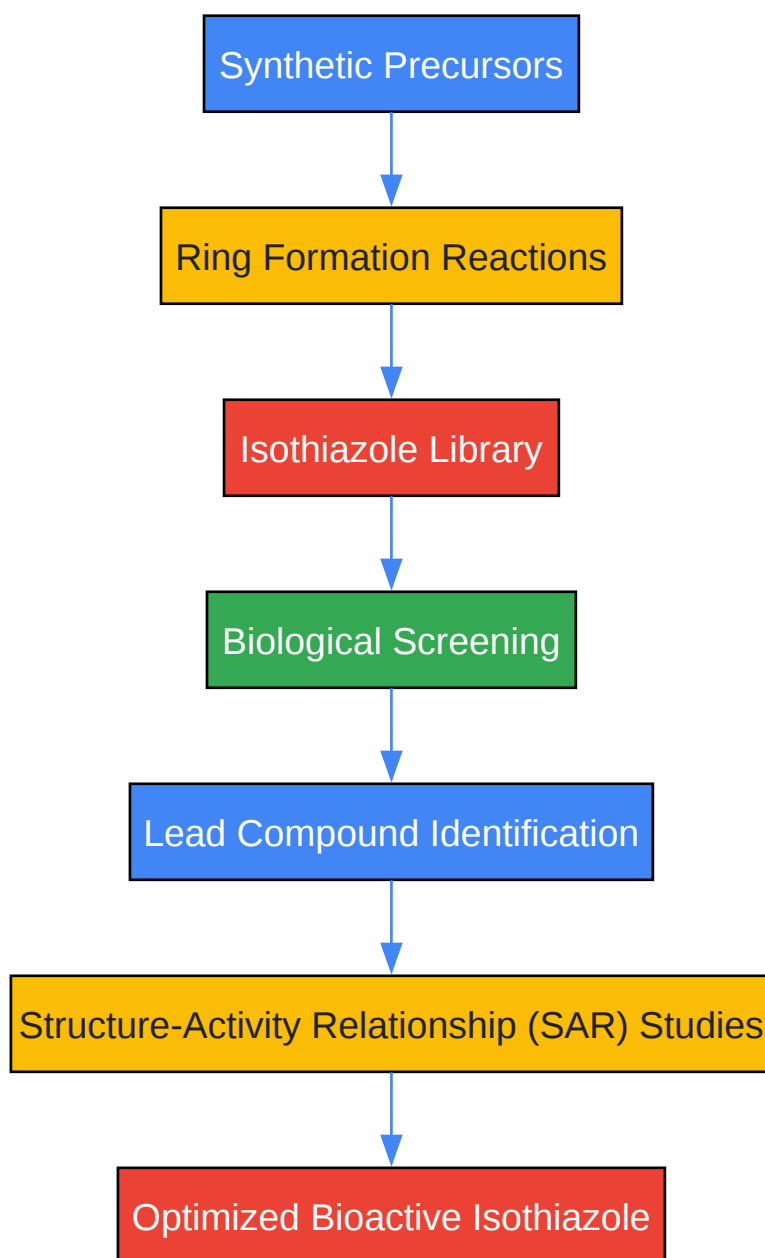
Biological Activities of Isothiazole Derivatives

The isothiazole nucleus is a key pharmacophore in a variety of biologically active compounds. [8] Derivatives have shown a broad spectrum of pharmacological activities, making them attractive targets for drug development.

Biological Activity	Examples of Isothiazole-Containing Drugs/Compounds
Antipsychotic	Ziprasidone, Perospirone[1]
Fungicidal	Isothiazole-thiazole derivatives show potent activity against oomycetes[9].
Antibacterial	Penicillins and cephalosporins with an isothiazole ring system have shown efficacy against Gram-positive and Gram-negative bacteria[10].
Anti-inflammatory	Various isothiazole scaffolds have demonstrated anti-inflammatory properties[10].
Anticonvulsant	Certain isothiazole derivatives exhibit anticonvulsive effects[10].
Herbicidal	Isothiazole-based compounds are used as herbicides, often in combination with other agents to enhance efficacy[10].

Signaling Pathways

Specific signaling pathways for **5-Isothiazolemethanol** are not documented. However, the diverse biological activities of isothiazole derivatives suggest their interaction with a wide range of cellular targets and signaling cascades. For instance, isothiazolinones, a class of biocides, are known to interact with thiols in cellular components like glutathione, which can disrupt various cellular pathways[11]. The development of isothiazole-containing drugs often involves targeting specific enzymes or receptors within a signaling pathway. For example, isothiazole derivatives have been designed as inhibitors of aurora kinase and mGluR1 antagonists, indicating their role in modulating specific signaling cascades in cancer and neurological disorders, respectively[2].



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